

Bms ccr2 22 stability in solution and storage conditions

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Compound of Interest

Compound Name: Bms ccr2 22

Cat. No.: B606224

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Technical Support Center: BMS-CCR2-22

Welcome to the technical support center for BMS-CCR2-22. This resource is designed to provide researchers, scientists, and drug development professionals with comprehensive guidance on the stability, storage, and handling of BMS-CCR2-22. Below you will find frequently asked questions (FAQs), troubleshooting guides, and detailed protocols to ensure the successful use of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid BMS-CCR2-22?

A1: Solid BMS-CCR2-22 should be stored at -20°C for up to 3 years or at 4°C for up to 2 years.
[\[1\]](#)

Q2: How should I prepare and store stock solutions of BMS-CCR2-22?

A2: It is highly recommended to prepare stock solutions in DMSO.[\[2\]](#) For long-term storage, stock solutions in DMSO can be stored at -80°C for up to 6 months, or at -20°C for up to 1 month.[\[2\]](#)[\[3\]](#) To avoid repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into single-use volumes.[\[2\]](#)

Q3: What are the known solubilities of BMS-CCR2-22?

A3: BMS-CCR2-22 is soluble in DMSO up to 100 mM and in ethanol up to 10 mM. One supplier also indicates solubility in DMSO at 25°C of 250 mg/mL with the use of ultrasonication.

Q4: Can I use BMS-CCR2-22 for in vivo experiments?

A4: Yes, BMS-CCR2-22 can be used for in vivo studies. For in vivo applications, it is recommended to prepare the working solution fresh on the day of use. One suggested protocol for preparing a working solution involves adding a DMSO stock solution to corn oil.

Q5: What is the primary mechanism of action for BMS-CCR2-22?

A5: BMS-CCR2-22 is a potent and specific antagonist of the C-C chemokine receptor 2 (CCR2). It exhibits high-affinity binding to CCR2, which in turn inhibits the downstream signaling pathways activated by CCR2 ligands like monocyte chemoattractant protein-1 (MCP-1/CCL2). This antagonism effectively blocks chemotaxis and calcium flux in cells expressing CCR2.

Data Summary

Storage Conditions

Form	Storage Temperature	Duration	Citations
Solid	-20°C	3 years	
Solid	4°C	2 years	
In Solvent (DMSO)	-80°C	6 months	
In Solvent (DMSO)	-20°C	1 month	

Solubility

Solvent	Maximum Concentration	Citations
DMSO	100 mM	
Ethanol	10 mM	
DMSO (with ultrasonication)	250 mg/mL	

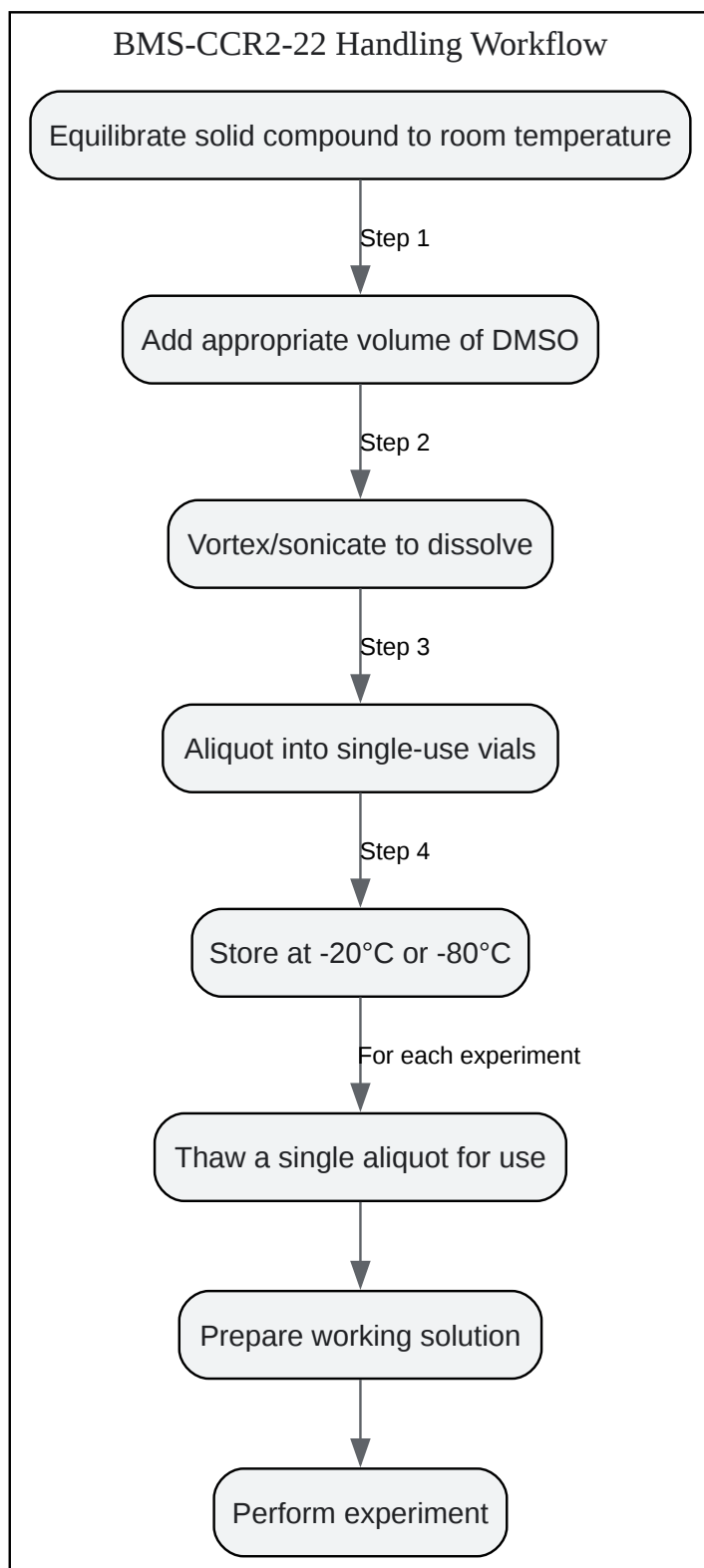
Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed in stock solution upon thawing.	The solubility limit may have been exceeded, or the solution may have been stored for too long or at an incorrect temperature.	Gently warm the solution and vortex to redissolve. If precipitation persists, centrifuge the vial and use the supernatant. For future preparations, consider using a lower stock concentration. Always adhere to the recommended storage temperatures and durations.
Inconsistent experimental results.	Degradation of the compound due to improper storage or handling, such as repeated freeze-thaw cycles.	Prepare fresh working solutions from a new aliquot of the stock solution for each experiment. Ensure that the stock solution has been stored correctly and is within the recommended stability period.
Difficulty dissolving the solid compound.	Insufficient solvent volume or inadequate mixing.	Ensure you are using a sufficient volume of the appropriate solvent (e.g., DMSO) to reach your desired concentration. Use of a vortex mixer or sonication can aid in dissolution.
Low or no activity observed in the assay.	The compound may have degraded, or the incorrect concentration was used.	Verify the calculations for your dilutions. Use a fresh aliquot of the stock solution to prepare your working solutions. If the problem persists, it is advisable to use a new vial of the compound.

Experimental Protocols & Workflows

General Protocol for Preparation of a 10 mM Stock Solution in DMSO

- Equilibrate the vial of solid BMS-CCR2-22 to room temperature before opening.
- Add the appropriate volume of DMSO to the vial to achieve a final concentration of 10 mM. For example, for 1 mg of BMS-CCR2-22 (MW: 593.66 g/mol), add 168.4 μ L of DMSO.
- Vortex the solution until the solid is completely dissolved. Gentle warming or sonication can be used to facilitate dissolution.
- Aliquot the stock solution into single-use, light-protected vials.
- Store the aliquots at -80°C for up to 6 months or -20°C for up to 1 month.

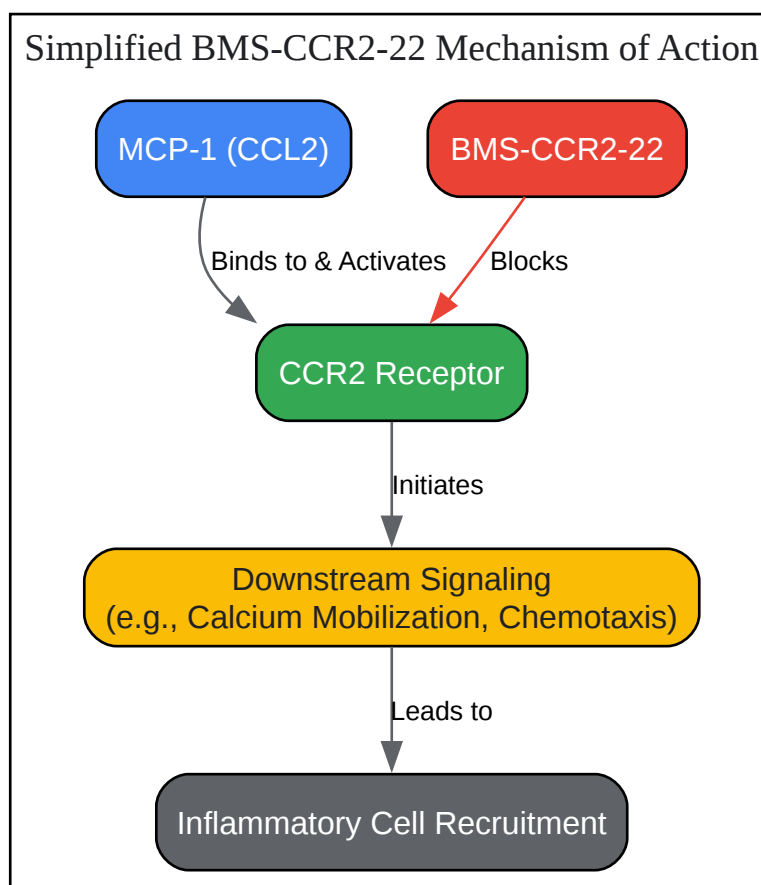


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BMS-CCR2-22 Handling Workflow

Simplified Signaling Pathway of BMS-CCR2-22 Action

As an antagonist, BMS-CCR2-22 blocks the binding of natural ligands, such as MCP-1 (CCL2), to the CCR2 receptor. This prevents the initiation of downstream signaling cascades that are involved in monocyte and macrophage recruitment and inflammation.



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